

# Performance Showdown: Ajicure MY-24 Curing Agent Elevates Adhesive Strength

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ajicure MY 24

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A deep dive into the tensile shear strength of epoxy adhesives reveals that the choice of curing agent is paramount to performance. This guide offers a comparative analysis of adhesives cured with Ajicure MY-24 against other common curing agents, supported by experimental data and standardized testing protocols. For researchers and professionals in drug development and material science, this information is critical for selecting the optimal adhesive system.

This guide presents a clear, data-driven comparison of Ajicure MY-24, a latent amine adduct-based curing agent, with other alternatives. The data underscores the superior performance of Ajicure MY-24 in achieving high tensile shear strength in epoxy resin systems.

## Comparative Analysis of Tensile Shear Strength

The selection of a curing agent significantly influences the mechanical properties of an epoxy adhesive. The following table summarizes the tensile shear strength of adhesives cured with Ajicure MY-24 compared to other widely used curing agents. The data for Ajicure MY-24 is derived from formulations with a standard Bisphenol A epoxy resin.

Curing Agent	Curing Conditions	Tensile Shear Strength (MPa)	Substrate
Ajicure MY-24	100°C for 60 minutes	23.5	Not Specified
Dicyandiamide (DICY) - Toughened	Not Specified	20.7 - 31.0	Not Specified
Aliphatic Amine (T31)	Not Specified	47.4	Not Specified
Polyamide (650)	Not Specified	51.9	Not Specified
Two-Part Epoxy (Bisphenol-A resin and modified amine hardener)	Post-cured at 80- 120°C	> 20.0	Metals, CFRP

Note: The tensile shear strength of Ajicure MY-24 was converted from 240 Kgf/cm<sup>2</sup> to MPa (1 Kgf/cm<sup>2</sup> = 0.0980665 MPa).

## In-Depth Experimental Protocols

To ensure accurate and reproducible results in determining the tensile shear strength of adhesives, standardized experimental protocols are essential. The following methodology is based on the widely recognized ASTM D1002 standard for determining the apparent shear strength of single-lap-joint adhesively bonded metal specimens.

## Specimen Preparation

- Substrate Selection:** The choice of substrate is critical and should be representative of the intended application. Common substrates include aluminum, steel, and other metals.
- Surface Preparation:** The surfaces of the substrates to be bonded must be thoroughly cleaned and prepared to ensure optimal adhesion. This typically involves a degreasing step, followed by a chemical or mechanical treatment (e.g., acid etching, grit blasting) to create a receptive surface.
- Adhesive Application:** The adhesive, formulated with the respective curing agent (e.g., Ajicure MY-24), is applied uniformly to the prepared surface of one or both substrates.

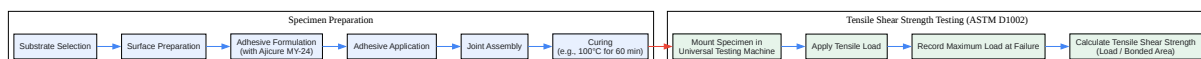
- **Joint Assembly:** The two substrates are brought together to form a single-lap joint with a specified overlap area.
- **Curing:** The assembled joint is then cured under controlled conditions of temperature and time as specified by the curing agent's technical data sheet. For Ajicure MY-24, a typical curing cycle is 60 minutes at 100°C[1][2].

## Tensile Shear Strength Testing

- **Testing Apparatus:** A universal testing machine equipped with grips to hold the specimen is used to apply a tensile load.
- **Loading Procedure:** The specimen is mounted in the grips of the testing machine, and a tensile load is applied at a constant rate of crosshead movement until the bonded joint fails.
- **Data Acquisition:** The maximum load sustained by the joint before failure is recorded.
- **Calculation of Shear Strength:** The tensile shear strength is calculated by dividing the maximum load by the bonded area of the lap joint.

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps involved in the experimental workflow for determining the tensile shear strength of an adhesive.



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Experimental workflow for tensile shear strength testing.

## The Ajicure MY-24 Advantage

Ajicure MY-24 stands out as a latent curing agent, offering a unique combination of long pot life at room temperature and rapid curing at elevated temperatures[1][3]. This characteristic is particularly advantageous in manufacturing processes where a delay between adhesive mixing and curing is required. The high tensile shear strength achieved with Ajicure MY-24, as demonstrated in the comparative data, makes it an excellent choice for applications demanding robust and reliable bonding.

Furthermore, Ajicure MY-24 can also function as an effective accelerator for dicyandiamide (DICY) and acid anhydride curing systems, enabling lower curing temperatures and faster curing times[1][4]. This versatility allows for greater formulation flexibility to meet specific performance and processing requirements.

In conclusion, for researchers and professionals seeking a high-performance curing agent for epoxy adhesives, Ajicure MY-24 presents a compelling option, delivering superior tensile shear strength and processing advantages.

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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